

Commercial Suppliers of (3-Aminophenyl)(morpholino)methanone: A Technical Guide

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Compound of Interest

Compound Name:	(3-Aminophenyl)(morpholino)methanone
Cat. No.:	B171742

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **(3-Aminophenyl)(morpholino)methanone**, a key intermediate in the synthesis of various active pharmaceutical ingredients.^{[1][2]} This document outlines key technical data, potential suppliers, and relevant experimental protocols to support researchers and professionals in drug discovery and development.

Quantitative Data Summary

(3-Aminophenyl)(morpholino)methanone is a commercially available compound with the following key characteristics. The data presented below is a summary from various suppliers and literature sources.

Property	Value	Source(s)
CAS Number	104775-65-7	[3] [4] [5]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₂	[3] [4] [5]
Molecular Weight	206.24 g/mol	[4]
Purity	≥95%	[3]
Appearance	Solid	
Density	1.228 g/cm ³	[4]
Storage Temperature	2-8°C	[4] [6]

Commercial Suppliers

A number of chemical suppliers offer **(3-Aminophenyl)(morpholino)methanone**. The following table summarizes a selection of these suppliers and their respective product information. Researchers are advised to visit the suppliers' websites for the most current information on availability, purity, and pricing.

Supplier	Catalog Number	Purity	Additional Information
AChemBlock	P42843	95%	In stock for global delivery.
ChemicalBook	N/A	Not specified	Provides a list of various suppliers.
Appchem	AL47875	Not specified	Provides basic chemical properties. [5]
Ambeed	AMBH95E080CE	95%	Marketed as Bis(3-aminophenyl)methanone.
MOLBASE	38520	96%	Listed as 3-(Morpholin-4-ylcarbonyl)aniline. [7]

Experimental Protocols

The synthesis of **(3-Aminophenyl)(morpholino)methanone** has been described in the scientific literature. The compound is noted as a key intermediate for active pharmaceutical ingredients.[\[1\]](#)[\[2\]](#)

Synthesis of **(3-Aminophenyl)(morpholino)methanone**[\[1\]](#)

This protocol outlines a four-step synthesis starting from benzotrichloride.

Step 1: Nitration of Benzotrichloride

- Benzotrichloride is nitrated to yield meta-nitrobenzoic acid.

Step 2: Chlorination

- The resulting meta-nitrobenzoic acid is chlorinated using thionyl chloride to produce meta-nitrobenzoyl chloride.

Step 3: Condensation with Morpholine

- Meta-nitrobenzoyl chloride is condensed with morpholine.

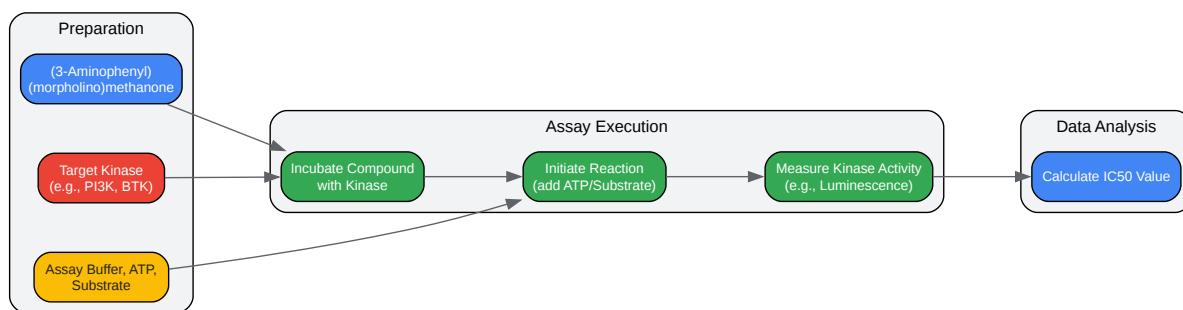
Step 4: Reduction

- The nitro group is reduced using iron and hydrochloric acid to form the final product, **(3-Aminophenyl)(morpholino)methanone**.

Potential Applications and Signaling Pathways

While specific biological activities of **(3-Aminophenyl)(morpholino)methanone** are not extensively documented, the morpholine moiety is a common feature in inhibitors of key signaling pathways relevant to drug discovery. The presence of the morpholine ring suggests potential for this compound to be explored as a scaffold in the development of inhibitors for pathways such as the PI3K/Akt/mTOR pathway, which is crucial in cell proliferation and survival.^[8] Morpholino pyrimidine derivatives have been reported as small molecule inhibitors of PI3K/Akt/mTOR.^[8] Furthermore, morpholine-containing compounds have been investigated as Bruton's tyrosine kinase (BTK) inhibitors for conditions like rheumatoid arthritis.^[9]

Below is a simplified representation of a potential workflow for evaluating the activity of **(3-Aminophenyl)(morpholino)methanone** in a kinase inhibition assay.



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Figure 1: Workflow for Kinase Inhibition Assay.

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